

Technical Support Center: 4-(4-acetylphenyl)benzoic acid Solubility

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Compound of Interest

Compound Name: 4-(4-acetylphenyl)benzoic Acid

Cat. No.: B040122

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility challenges with **4-(4-acetylphenyl)benzoic acid** in aqueous media.

Frequently Asked Questions (FAQs)

Q1: What is **4-(4-acetylphenyl)benzoic acid** and why is its aqueous solubility a concern?

A1: **4-(4-acetylphenyl)benzoic acid** is a carboxylic acid derivative. Its molecular structure, containing two phenyl rings, contributes to its low intrinsic aqueous solubility. This poor solubility can pose significant challenges for in vitro experiments, formulation development, and achieving desired bioavailability in drug delivery systems.

Q2: What are the key physicochemical properties of **4-(4-acetylphenyl)benzoic acid**?

A2: Key physicochemical properties are summarized in the table below. Note that experimental aqueous solubility data for **4-(4-acetylphenyl)benzoic acid** is not readily available in the literature. The table includes predicted data for the closely related compound, 4-acetylbenzoic acid, to provide an estimate.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₃	-
Molecular Weight	240.25 g/mol	--INVALID-LINK--
Appearance	White to off-white crystalline powder	[Generic observation for similar compounds]
Melting Point	Not available	-
pKa	Estimated ~4-5	Based on benzoic acid structure
Predicted logP	2.8	--INVALID-LINK--
Predicted Aqueous Solubility (as 4-acetylbenzoic acid)	log ₁₀ WS = -2.19	--INVALID-LINK--
Solubility in Organic Solvents	Soluble in DMSO and methanol	--INVALID-LINK--

Q3: How does pH influence the solubility of **4-(4-acetylphenyl)benzoic acid**?

A3: As a carboxylic acid, the solubility of **4-(4-acetylphenyl)benzoic acid** is highly pH-dependent. In acidic to neutral aqueous solutions, it exists predominantly in its neutral, poorly soluble form. As the pH increases above its pKa, the carboxylic acid group deprotonates to form the carboxylate salt, which is significantly more soluble in water.[\[1\]](#)

Q4: What are the most common strategies to improve the aqueous solubility of this compound?

A4: The most common and effective strategies include:

- pH Adjustment: Increasing the pH of the aqueous medium to form the more soluble salt.
- Co-solvency: Using a mixture of water and a water-miscible organic solvent.
- Use of Excipients: Employing solubilizing agents like cyclodextrins.
- Salt Formation: Preparing a solid salt form of the compound prior to dissolution.

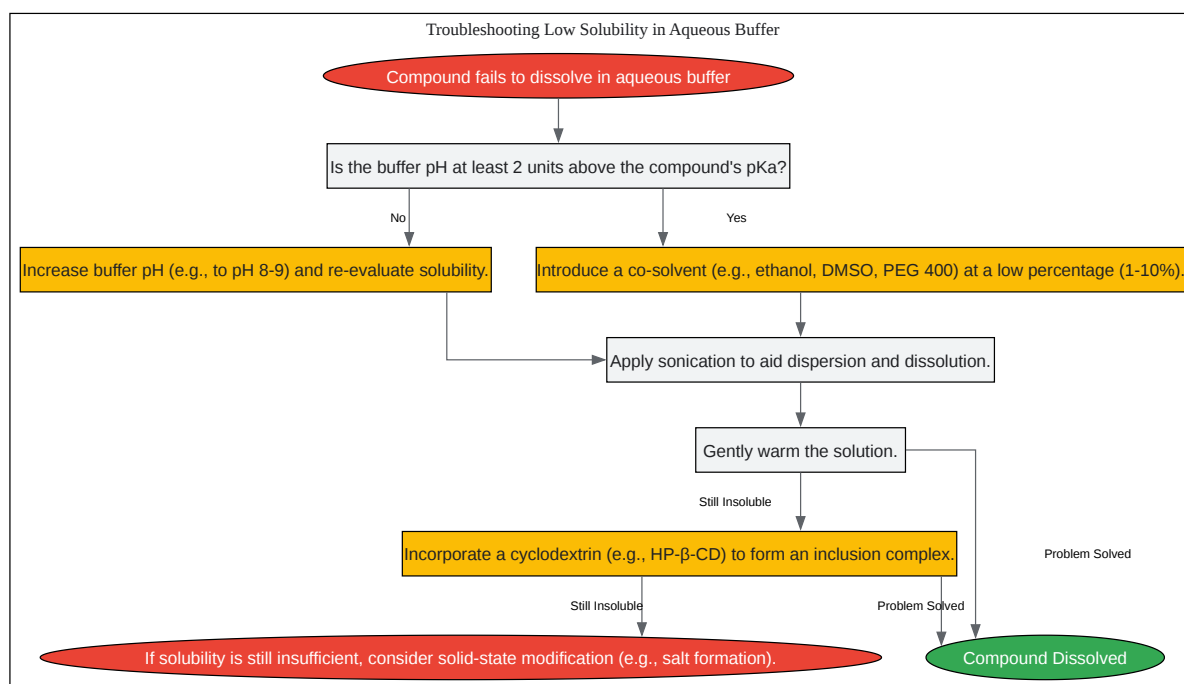
Troubleshooting Guides

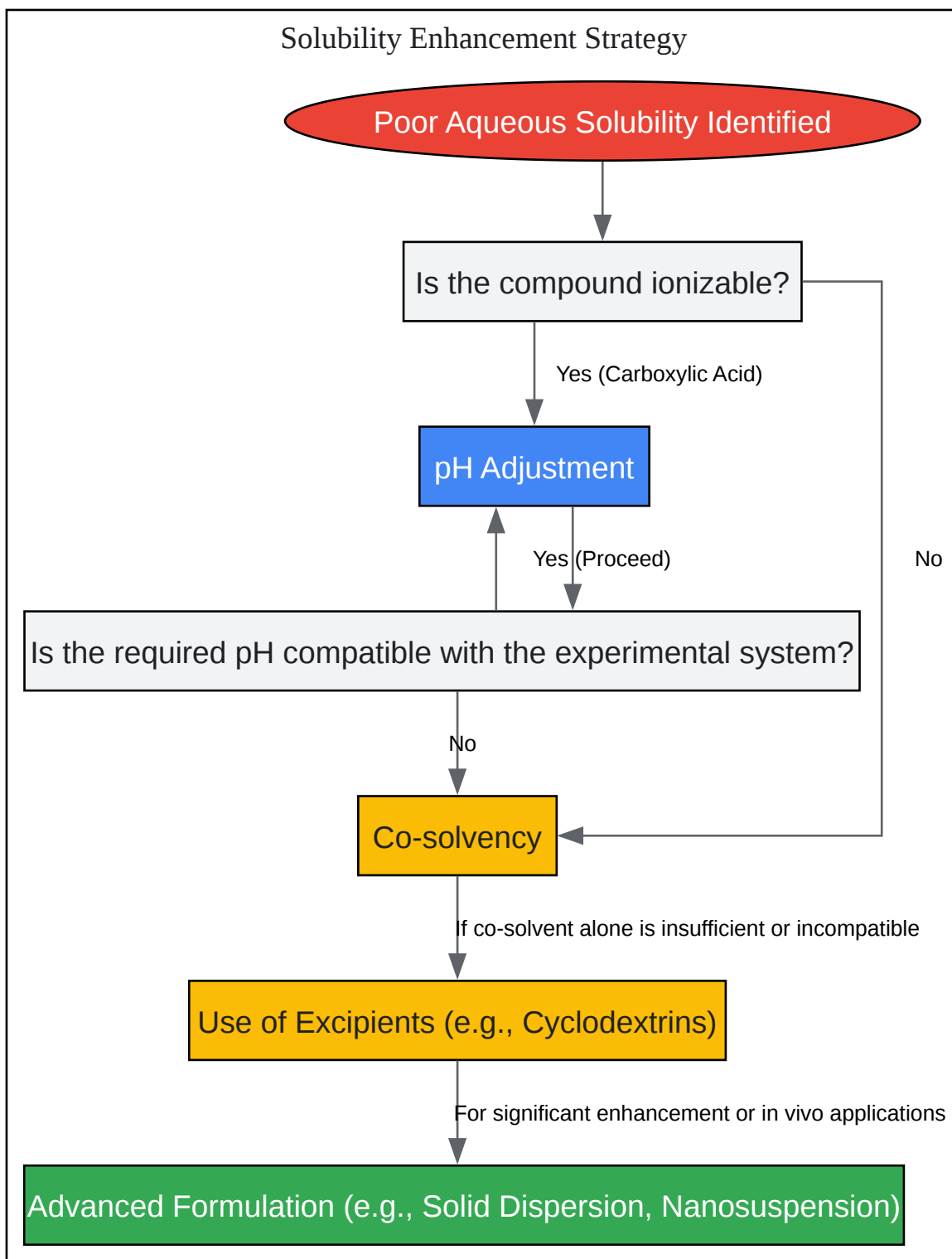
This section addresses specific issues you may encounter during your experiments.

Problem: The compound is not dissolving in my aqueous buffer (e.g., PBS pH 7.4).

Cause: At physiological pH, the compound may still not be sufficiently ionized to achieve the desired concentration. The equilibrium between the solid and dissolved states may be slow to reach.

Solution Workflow:





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References

- 1. solubilityofthings.com [solubilityofthings.com]
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